

An In-Depth Technical Guide to Iodoethane-13C2: Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Iodoethane-13C2

Cat. No.: B1610209

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, stability, and handling of **Iodoethane-13C2**. This isotopically labeled compound is a valuable tool in various research and development applications, particularly in metabolic studies and the synthesis of complex organic molecules. All quantitative data is summarized in structured tables for ease of reference, and a detailed visualization of its primary reaction mechanism is provided.

Core Chemical Properties

Iodoethane-13C2, also known as Ethyl-13C2 iodide, is the isotopically labeled form of iodoethane where both carbon atoms are the heavy isotope, carbon-13. This labeling provides a distinct mass shift, making it an excellent tracer for a variety of analytical techniques.

Property	Value	Reference
Molecular Formula	$^{13}\text{C}_2\text{H}_5\text{I}$	[1]
Molecular Weight	157.95 g/mol	[2]
CAS Number	34189-74-7	[2][3]
Appearance	Colorless to yellow liquid	[4]
Density	1.975 g/mL at 25 °C	[2]
Melting Point	-108 °C	[2]
Boiling Point	69-73 °C	[2]
Refractive Index	n _{20/D} 1.512	[2]
Isotopic Purity	99 atom % ^{13}C	[2]

Stability and Storage

Proper storage and handling of **Iodoethane- $^{13}\text{C}_2$** are crucial to maintain its integrity and prevent degradation.

Parameter	Recommendation	Reference
Storage Temperature	2-8°C	[2]
Light Sensitivity	Protect from light	[5][6]
Moisture Sensitivity	Moisture sensitive; store in a dry, well-ventilated place	[5][6][7]
Stabilizer	Often contains copper as a stabilizer to prevent decomposition	[2][3]
Incompatibilities	Strong oxidizing agents, strong bases, magnesium	[5][8]

Iodoethane-13C2 can decompose upon exposure to air and light, turning yellow or reddish due to the formation of dissolved iodine.[4][9] To mitigate this, it is often stored with a copper stabilizer.[2][3] For long-term storage, it is recommended to keep the compound in a tightly sealed container in a cool, dry, and dark place.[6][7]

Applications in Research and Drug Development

The primary utility of **Iodoethane-13C2** lies in its application as a stable isotope tracer in a variety of scientific disciplines.

- **Metabolic Labeling and Flux Analysis:** In metabolic research, **Iodoethane-13C2** can be used as a precursor for introducing the ^{13}C label into various metabolic pathways. This allows researchers to trace the flow of carbon atoms through cellular metabolism, providing insights into pathway activity and flux under different physiological or pathological conditions.
- **Organic Synthesis:** As an isotopic analog of iodoethane, it serves as an important reagent in organic synthesis.[3] It is particularly useful in alkylation reactions for the synthesis of ^{13}C -labeled disubstituted α -amino acids.[3] It is also employed in electrochemical reduction reactions for the preparation of labeled carbamates.[3]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The presence of the ^{13}C isotope makes **Iodoethane-13C2** a valuable tool in NMR studies, aiding in the elucidation of molecular structures and reaction mechanisms.

Reaction Mechanism: SN2 Alkylation

Iodoethane-13C2 typically undergoes nucleophilic substitution via an SN2 (bimolecular nucleophilic substitution) mechanism. This is a single-step process where a nucleophile attacks the electrophilic carbon atom, and the iodide leaving group departs simultaneously.

Caption: SN2 reaction mechanism of **Iodoethane-13C2**.

In this one-step mechanism, the nucleophile (Nu^-) attacks the carbon atom bonded to the iodine.[10] This leads to a high-energy transition state where the nucleophile-carbon bond is partially formed, and the carbon-iodine bond is partially broken.[10] The reaction results in the formation of the new product and the iodide ion as the leaving group.[10]

Experimental Protocol: General Procedure for Alkylation

The following is a general experimental protocol for an alkylation reaction using **Iodoethane-¹³C₂**. This should be adapted and optimized for specific substrates and reaction conditions.

Objective: To introduce a ¹³C₂-ethyl group onto a nucleophilic substrate.

Materials:

- **Iodoethane-¹³C₂**
- Nucleophilic substrate (e.g., an amine, phenoxide, or enolate)
- Anhydrous aprotic solvent (e.g., acetonitrile, DMF, or THF)
- Base (if required, e.g., K₂CO₃, NaH, or Et₃N)
- Inert atmosphere (e.g., nitrogen or argon)
- Standard glassware for organic synthesis
- Magnetic stirrer and heating mantle
- Quenching solution (e.g., saturated aqueous NH₄Cl)
- Extraction solvent (e.g., ethyl acetate or dichloromethane)
- Drying agent (e.g., anhydrous Na₂SO₄ or MgSO₄)
- Rotary evaporator
- Purification apparatus (e.g., column chromatography or recrystallization setup)

Procedure:

- Preparation: Dry all glassware in an oven and allow to cool under an inert atmosphere.

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar, add the nucleophilic substrate and the anhydrous aprotic solvent under an inert atmosphere.
- **Base Addition (if necessary):** If the nucleophile requires deprotonation, add the appropriate base and stir the mixture at the desired temperature until deprotonation is complete.
- **Addition of Iodoethane-13C2:** Slowly add a solution of **Iodoethane-13C2** in the anhydrous solvent to the reaction mixture.
- **Reaction:** Stir the reaction mixture at the appropriate temperature (ranging from room temperature to reflux, depending on the reactivity of the substrate) and monitor the progress of the reaction by a suitable analytical technique (e.g., TLC or LC-MS).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and quench the reaction by adding the appropriate quenching solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent. Wash the organic layer with brine, dry it over an anhydrous drying agent, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure using a rotary evaporator. Purify the crude product by column chromatography, recrystallization, or distillation to obtain the desired ¹³C-labeled product.

Caption: General experimental workflow for alkylation.

Safety and Handling

Iodoethane-13C2 is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- **Hazards:** Harmful if swallowed, causes skin and serious eye irritation, may cause an allergic skin reaction, and may cause allergy or asthma symptoms or breathing difficulties if inhaled. [3] It is also a combustible liquid.[2]
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection, and face protection.[8]

- Handling: Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Keep away from open flames, hot surfaces, and sources of ignition.[6][8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

This technical guide is intended for informational purposes only. Always refer to the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling **Iodoethane-13C2**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. m.youtube.com [m.youtube.com]
- 3. youtube.com [youtube.com]
- 4. m.youtube.com [m.youtube.com]
- 5. m.youtube.com [m.youtube.com]
- 6. Khan Academy [khanacademy.org]
- 7. m.youtube.com [m.youtube.com]
- 8. m.youtube.com [m.youtube.com]
- 9. m.youtube.com [m.youtube.com]
- 10. youtube.com [youtube.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Iodoethane-13C2: Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1610209#iodoethane-13c2-chemical-properties-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com